

# Chemical formula of sodium silicate Kenyaite

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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An In-depth Technical Guide to the Sodium Silicate: **Kenyaite**

## Introduction

**Kenyaite** is a hydrous sodium silicate mineral characterized by a unique layered structure.<sup>[1]</sup> First discovered in the Lake Magadi region of Kenya, this mineral has garnered interest in materials science and geology due to its formation processes, intracrystalline reactivity, and potential applications as a precursor for other materials.<sup>[2][3]</sup> This guide provides a comprehensive overview of the chemical formula, structure, properties, and synthesis of **Kenyaite**, tailored for researchers, scientists, and professionals in drug development who may have an interest in layered materials for various applications.

## Chemical Formula and Composition

The chemical formula for **Kenyaite** has been reported with some variations in the literature, reflecting differences in hydration and the specific analytical techniques used for characterization. The most commonly cited formulas include:

- $\text{Na}_2\text{Si}_{22}\text{O}_{41}(\text{OH})_8 \cdot 6\text{H}_2\text{O}$ <sup>[1][4]</sup>
- $\text{Na}_2\text{Si}_{20}\text{O}_{40}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$ <sup>[5]</sup>

A synthetic **kenyaite** sample was analyzed to have a chemical composition per unit cell of  $\text{Na}_{16}[\text{Si}_{160}\text{O}_{320}(\text{OH})_{16}] \cdot 64\text{H}_2\text{O}$ .<sup>[5][6]</sup> The composition of **kenyaite** is subject to change, particularly through the partial or full exchange of sodium ions with protons when it comes into contact with water.<sup>[1]</sup>

The elemental composition by weight, based on the ideal formula  $\text{Na}_2\text{Si}_{22}\text{O}_{41}(\text{OH})_8 \cdot 6\text{H}_2\text{O}$ , is presented in the table below.[4]

Element	Weight Percentage
Oxygen (O)	56.26%
Silicon (Si)	39.51%
Sodium (Na)	2.94%
Hydrogen (H)	1.29%

Common impurities found in natural **kenyaite** samples include Titanium (Ti), Aluminum (Al), Iron (Fe), Manganese (Mn), Calcium (Ca), and Potassium (K).[4]

## Structural and Physical Properties

**Kenyaite** is a layered silicate with a structure that gives rise to its distinct properties.[1] The structure consists of thick silicate layers, approximately 15.9 Å in thickness, which are composed of interconnected five- and six-membered rings of  $\text{SiO}_4$  tetrahedra.[5][7][8] The ratio of  $\text{Q}^4$  (silicon bonded to four other silicon atoms through oxygen) to  $\text{Q}^3$  (silicon bonded to three other silicon atoms and one hydroxyl or terminal oxygen) silicon atoms is 4.0.[5][7] The interlayer region contains sodium ions and water molecules.[7]

A summary of the physical and crystallographic properties of **Kenyaite** is provided below.

Property	Value
Color	White[1][4]
Hardness (Mohs Scale)	~4[1]
Density (g/cm <sup>3</sup> )	2.234 - 3.18[1][4][6]
Molecular Mass ( g/mol )	1,563.99[1]
Crystal System	Monoclinic[4]
Space Group	Fdd2[5]
Lattice Parameters	a = 10.080(1) Å, b = 79.383(8) Å, c = 10.604(1) Å[5]
Theoretical Cation Exchange Capacity (CEC)	130 meq/100 g[7]

## Experimental Protocols: Synthesis and Characterization

### Hydrothermal Synthesis of Kenyaite

**Kenyaite** can be synthesized via hydrothermal methods, a common protocol for which is detailed below.

Materials:

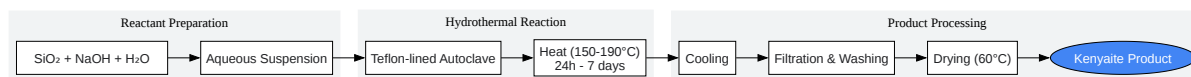
- Amorphous silica (SiO<sub>2</sub>) source (e.g., fumed silica, colloidal silica, or amorphous SiO<sub>2</sub> blocks)[5][7][9]
- Sodium hydroxide (NaOH)[2][9]
- Deionized water[2]

Procedure:

- Prepare an aqueous suspension containing SiO<sub>2</sub> and NaOH. The molar ratios can be varied, for instance, SiO<sub>2</sub>/NaOH ratios ranging from 5 to 20 and H<sub>2</sub>O/NaOH ratios from 50 to 500.[2] A specific example uses a 5SiO<sub>2</sub>/Na<sub>2</sub>O/122H<sub>2</sub>O ratio.[7]

- Transfer the suspension to a Teflon-lined autoclave.[9]
- Heat the autoclave to a temperature between 150°C and 190°C.[7][9] The reaction temperature influences the product, with higher temperatures (e.g., 170°C) favoring the formation of **Kenyaite**, sometimes from an intermediate magadiite phase.[7][10]
- Maintain the temperature for a period ranging from 24 hours to 7 days.[7][9] Longer reaction times may be required at lower temperatures.[2]
- After the reaction is complete, cool the autoclave to room temperature.
- Filter the solid product, wash it thoroughly with deionized water to remove any unreacted reagents, and then dry it at 60°C for 24 hours.[9]

This process yields synthetic **kenyaite**, which typically forms spherical aggregates of well-developed plates.[2]

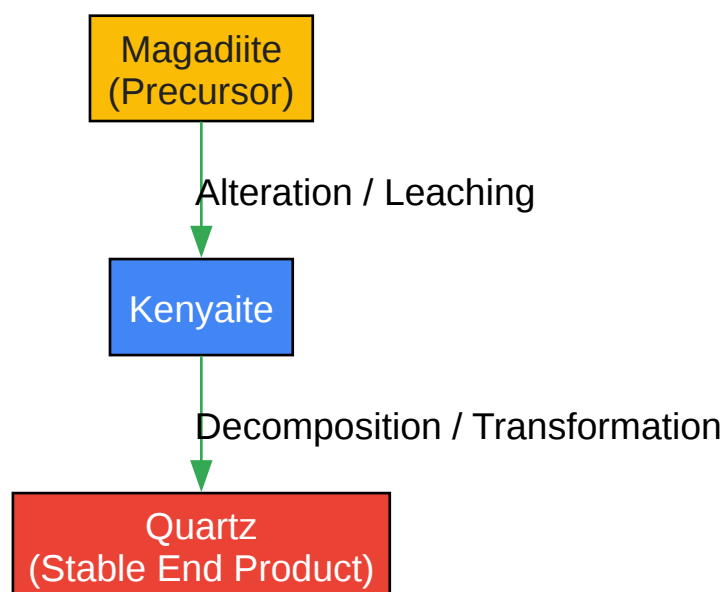


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Caption: Hydrothermal synthesis workflow for **Kenyaite**.

## Natural Formation and Transformation

In nature, **Kenyaite** can form from the leaching of another sodium silicate mineral, magadiite.[2] Over geological time and under specific conditions, **Kenyaite** can further transform into quartz, which is the stable end product.[2]



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Caption: Transformation pathway of **Kenyaite**.

## Characterization Methods

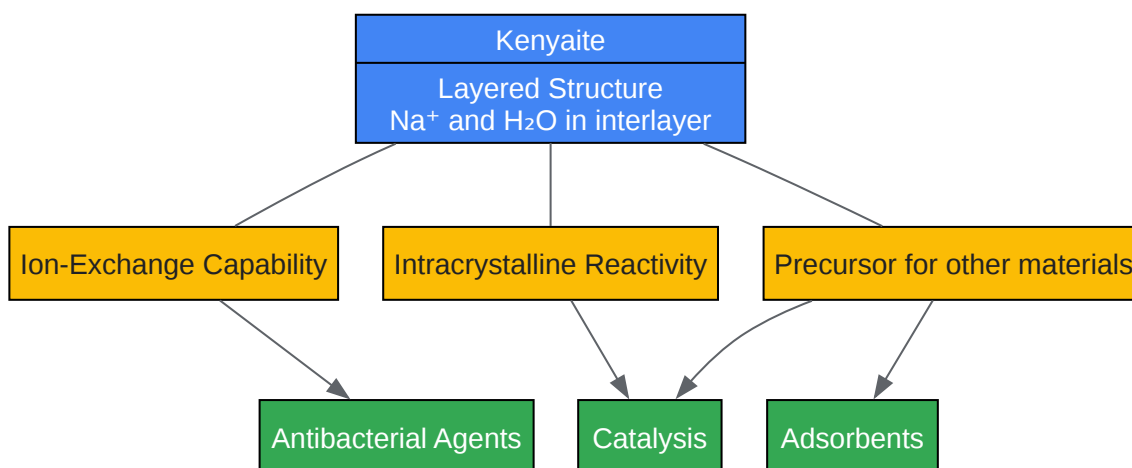
A variety of analytical techniques are employed to characterize the structure, composition, and properties of **Kenyaite**.

- X-Ray Diffraction (XRD): Used to determine the crystal structure, lattice parameters, and phase purity of the material.[5][7]
- Fourier-Transform Infrared (FTIR) and Raman Spectroscopy: These vibrational spectroscopy techniques provide information about the chemical bonds and functional groups present, such as Si-O-Si linkages and hydroxyl groups.[7][8]
- Solid-State Nuclear Magnetic Resonance (NMR) Spectroscopy: Techniques like  $^{29}\text{Si}$  and  $^1\text{H}$  MAS NMR are used to probe the local environment of silicon and hydrogen atoms, confirming the  $\text{Q}^4/\text{Q}^3$  ratio and the presence of silanol groups.[5][7]
- Thermogravimetric and Differential Thermal Analysis (TGA/DTA): These methods are used to study the thermal stability of **Kenyaite** and the dehydration processes.[5][7]

- Scanning Electron Microscopy (SEM): Provides images of the particle morphology and surface texture.[5][7]

## Potential Applications

The layered structure and ion-exchange capabilities of **Kenyaite** make it a subject of interest for various applications.[2][9] It can be modified through ion exchange with metal ions, such as  $\text{Ag}^+$  and  $\text{Cu}^{2+}$ , to impart antibacterial properties.[9] Furthermore, its ability to be transformed into other materials, like pillared layered materials, opens up possibilities for its use in catalysis and adsorption.[7]



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Caption: Properties and applications of **Kenyaite**.

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Address: 3281 E Guasti Rd

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